

Characterization of rac-Trandolapril-d5: An In-depth Technical Guide

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Compound of Interest

Compound Name: *rac-Trandolapril-d5*

Cat. No.: B15557653

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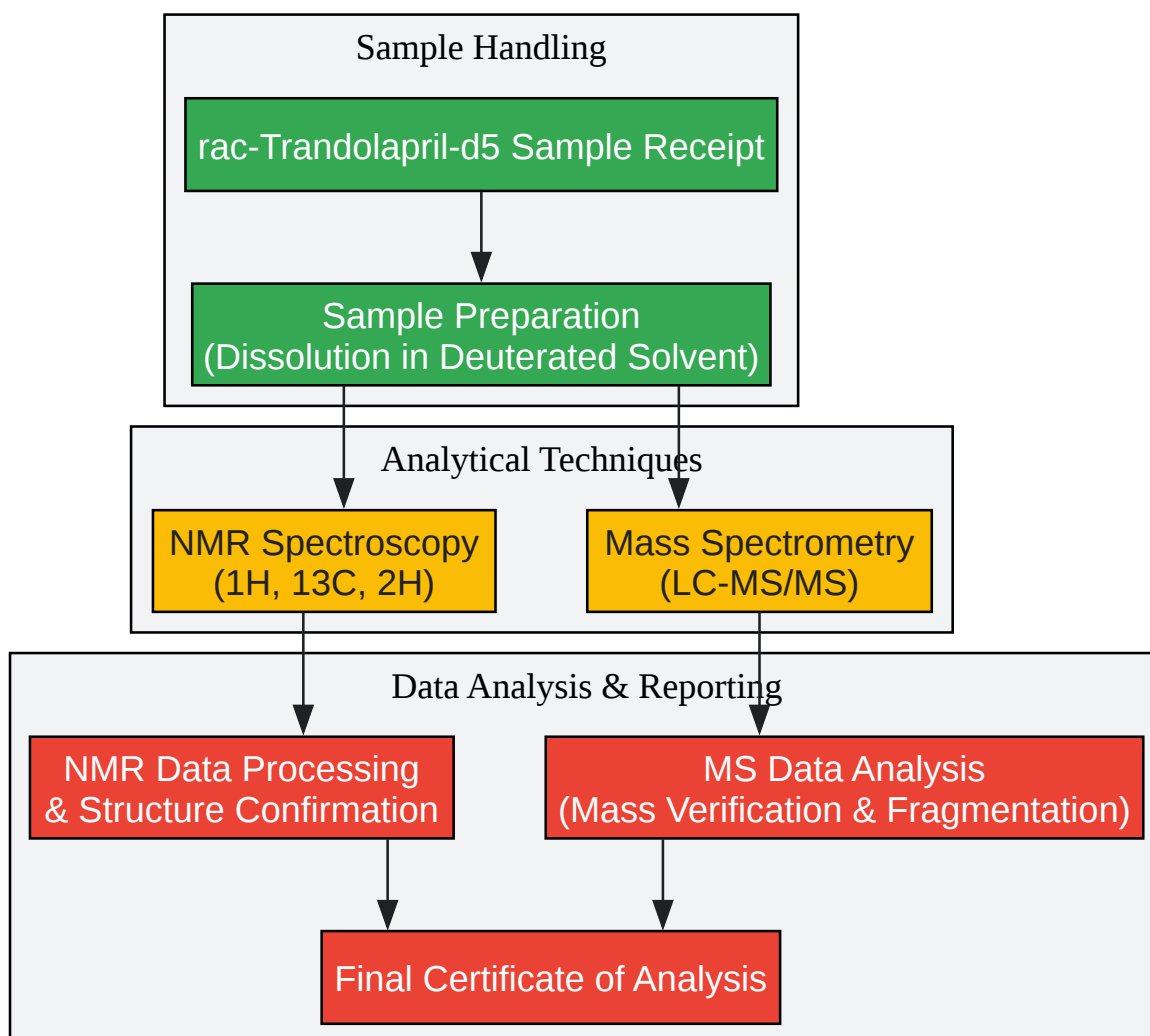
This technical guide provides a comprehensive overview of the analytical characterization of racemic Trandolapril-d5, a deuterated isotopologue of the angiotensin-converting enzyme (ACE) inhibitor Trandolapril. The strategic incorporation of deuterium atoms into drug molecules, a process known as deuterium labeling, is a powerful tool in drug discovery and development to enhance pharmacokinetic profiles.^{[1][2]} This guide is intended for researchers, scientists, and drug development professionals, offering detailed methodologies for the characterization of **rac-Trandolapril-d5** by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), along with data presentation and workflow visualizations.

Introduction to rac-Trandolapril-d5

Trandolapril is a prodrug that is metabolized in the liver to its active diacid form, trandolaprilat, which is a potent inhibitor of the angiotensin-converting enzyme (ACE).^[3] The deuterated analog, **rac-Trandolapril-d5**, is synthesized by replacing five hydrogen atoms with deuterium. This isotopic substitution is primarily utilized in pharmacokinetic studies as an internal standard for quantitative bioanalysis due to its mass difference from the parent drug, while maintaining nearly identical chemical properties.^[1] Accurate characterization is crucial to confirm the molecular structure, verify the extent and location of deuterium incorporation, and ensure the purity of the compound.^{[4][5]}

Analytical Characterization Workflow

The general workflow for the characterization of **rac-Trandolapril-d5** involves initial sample preparation followed by analysis using orthogonal analytical techniques, primarily NMR and mass spectrometry, to confirm its identity and purity.



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Caption: General analytical workflow for **rac-Trandolapril-d5** characterization.

Mass Spectrometry Analysis

Mass spectrometry is a key technique for confirming the molecular weight of **rac-Trandolapril-d5** and for studying its fragmentation patterns, which can help in elucidating the positions of the

deuterium labels. High-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a common method for the analysis of Trandolapril and its metabolites in biological matrices.^{[6][7]}

Expected Mass Spectrometry Data

The introduction of five deuterium atoms increases the molecular weight of Trandolapril by approximately 5 Da. The fragmentation pattern will also shift depending on which fragments retain the deuterium labels.

Parameter	Trandolapril	rac-Trandolapril-d5 (Expected)
Molecular Formula	C ₂₄ H ₃₄ N ₂ O ₅	C ₂₄ H ₂₉ D ₅ N ₂ O ₅
Molecular Weight	430.54 g/mol	~435.57 g/mol
[M+H] ⁺ Ion (m/z)	431.25	~436.28
Key Fragments (m/z)	401, 234, 168, 130	Shifts dependent on label position

Note: The exact mass of Deuterium is 2.0141017778 Da. The expected mass of the deuterated compound will reflect this more precise value.

Experimental Protocol for LC-MS/MS

This protocol provides a general procedure for the analysis of **rac-Trandolapril-d5**. Instrument parameters should be optimized for the specific system being used.

- Sample Preparation:
 - Prepare a stock solution of **rac-Trandolapril-d5** in methanol at a concentration of 1 mg/mL.
 - Perform serial dilutions to create working solutions and calibration standards at appropriate concentrations (e.g., 1-1000 ng/mL).
- Liquid Chromatography (LC) Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to ensure separation from any potential impurities. For example, starting at 5% B, ramping to 95% B over 5 minutes, holding for 2 minutes, and then re-equilibrating.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometry (MS) Conditions:
 - Ion Source: Electrospray Ionization (ESI), positive mode.
 - Scan Mode: Multiple Reaction Monitoring (MRM) for quantification or full scan for confirmation.
 - Precursor Ion: $[M+H]^+$ for **rac-Trandolapril-d5** (~436.3 m/z).
 - Product Ions: At least two characteristic product ions should be monitored. The exact m/z will depend on the fragmentation of the deuterated compound.
 - Instrument Parameters: Optimize gas temperatures, gas flows, and collision energy.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is an indispensable tool for the structural elucidation of molecules. For **rac-Trandolapril-d5**, ^1H NMR is used to confirm the absence of protons at the sites of deuteration, while ^{13}C NMR confirms the overall carbon skeleton. ^2H (Deuterium) NMR can be used to directly observe the deuterium signals.

Expected ^1H NMR Spectral Changes

The ^1H NMR spectrum of **rac-Trandolapril-d5** is expected to be very similar to that of Trandolapril, with the key difference being the absence of signals corresponding to the five protons that have been replaced by deuterium. The exact chemical shifts can be influenced by the solvent, temperature, and concentration.[\[8\]](#)[\[9\]](#)

Proton Environment	Trandolapril (Typical δ , ppm)	rac-Trandolapril-d5 (Expected)
Aromatic Protons	7.1 - 7.3	Signals present
Aliphatic Protons	0.9 - 4.5	Signals present, except at deuterated positions
Deuterated Positions	Present	Signals absent or significantly reduced

Note: A definitive list of chemical shifts for Trandolapril is not readily available in the public domain and should be determined experimentally using a reference standard.[\[10\]](#)[\[11\]](#)

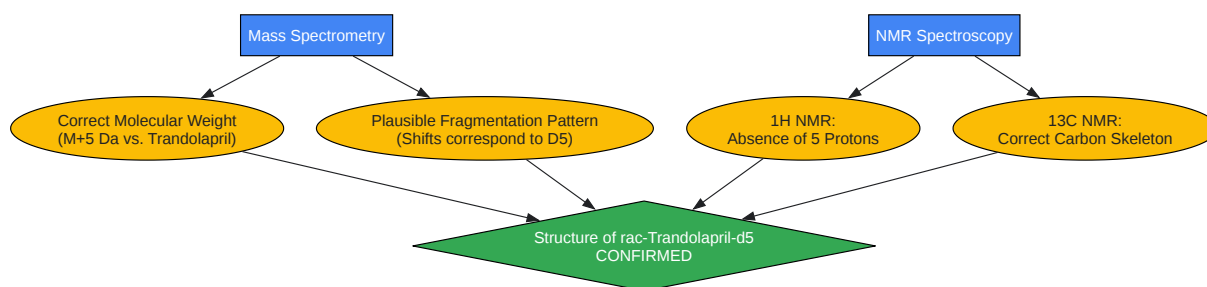
Experimental Protocol for ^1H NMR

- Sample Preparation:
 - Accurately weigh 5-10 mg of **rac-Trandolapril-d5**.
 - Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, Methanol-d, or DMSO-d) in an NMR tube.
 - Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Instrument Parameters:
 - Spectrometer: 400 MHz or higher field strength NMR spectrometer.
 - Experiment: Standard 1D ^1H NMR pulse sequence.
 - Acquisition Parameters:

- Spectral Width: ~16 ppm.
- Number of Scans: 16-64, depending on the sample concentration.
- Relaxation Delay (d1): 1-5 seconds.
- Temperature: 298 K.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift axis using the reference standard (TMS at 0 ppm).
 - Integrate the signals to determine the relative number of protons.

Logical Diagram for Structural Confirmation

The confirmation of the structure of **rac-Trandolapril-d5** is a process of integrating data from multiple analytical techniques to build a cohesive and definitive conclusion.



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Caption: Logic diagram for the structural confirmation of **rac-Trandolapril-d5**.

Conclusion

The characterization of **rac-Trandolapril-d5** requires a multi-faceted analytical approach. Mass spectrometry confirms the correct molecular weight and provides insights into the location of the deuterium labels through fragmentation analysis. NMR spectroscopy provides definitive structural information, confirming the carbon skeleton and the absence of protons at the deuterated sites. By combining these techniques and following rigorous experimental protocols, a comprehensive and accurate characterization of **rac-Trandolapril-d5** can be achieved, ensuring its suitability for use in further research and development activities.

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